

# Essential Safety and Logistical Information for Handling Irak4-IN-17

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## Compound of Interest

Compound Name: Irak4-IN-17

Cat. No.: B12400580

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Irak4-IN-17**. It is intended to be a primary resource for laboratory safety and chemical handling, offering procedural guidance to ensure safe operational practices and proper disposal.

## Quantitative Data Summary

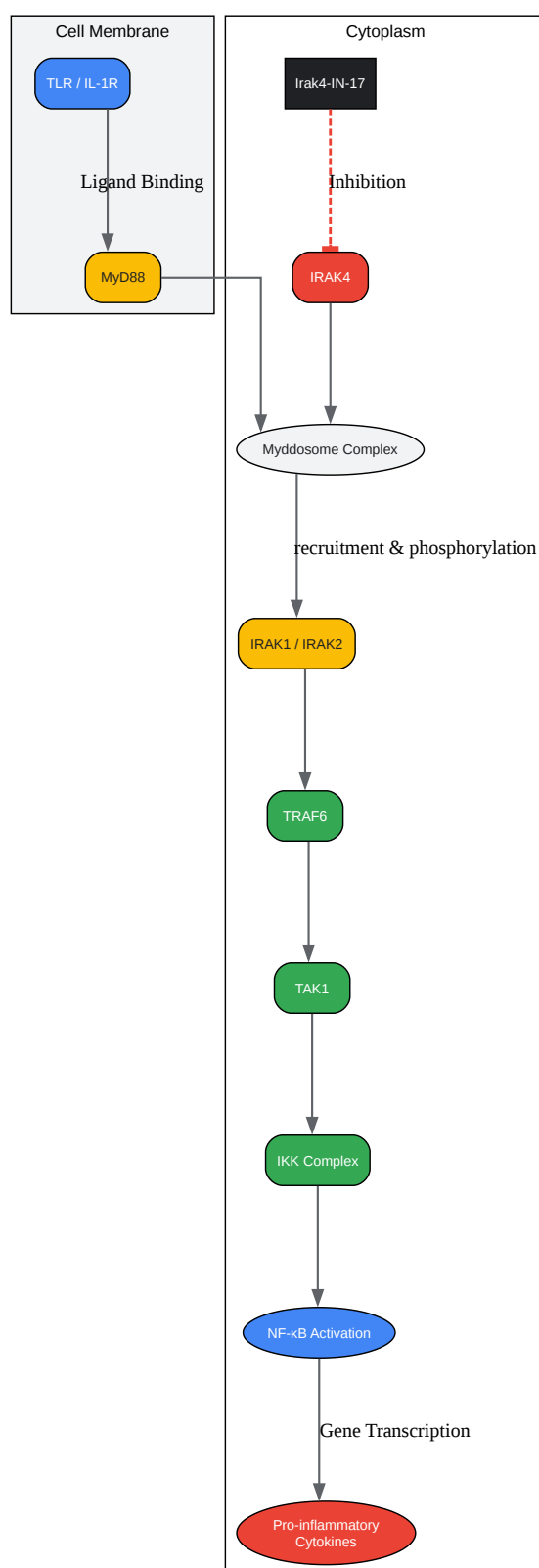
The following table summarizes the available quantitative data for **Irak4-IN-17**. It is important to note that a comprehensive Safety Data Sheet (SDS) for **Irak4-IN-17** is not publicly available. Therefore, some safety-related information is based on a similar IRAK4 inhibitor, IRAK4-IN-1, and should be considered as guidance. Always refer to the supplier-specific documentation for the most accurate information.

Parameter	Value	Source/Comment
IUPAC Name	Not publicly available	---
CAS Number	2183503-33-3	MedChemExpress[1]
Molecular Formula	Not publicly available	---
Molecular Weight	Not publicly available	---
IC50 (IRAK4)	1.3 nM	MedChemExpress[1]
Solubility	Not publicly available. Typically, similar kinase inhibitors are soluble in DMSO. [2]	It is recommended to obtain the Certificate of Analysis from the supplier for specific solubility data.
Storage	Store at -20°C as a solid. Once in solution, store at -80°C. Avoid repeated freeze-thaw cycles.	General guidance for similar compounds. Refer to the supplier's datasheet for specific recommendations.
Stability	Not publicly available.	Refer to the supplier's datasheet for specific stability information.
GHS Hazard Class (based on IRAK4-IN-1)	Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410	Based on SDS for a similar compound, IRAK4-IN-1.
Hazard Statements (based on IRAK4-IN-1)	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	Based on SDS for a similar compound, IRAK4-IN-1.

## IRAK4 Signaling Pathway

**Irak4-IN-17** is a potent inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4), a critical component of the innate immune system. IRAK4 plays a key role in the signaling pathways initiated by Toll-like receptors (TLRs) and Interleukin-1 receptors (IL-1Rs). Upon

ligand binding to these receptors, a signaling complex known as the Myddosome is formed, which includes the adaptor protein MyD88 and IRAK family kinases. IRAK4, as the most upstream kinase in this complex, phosphorylates and activates IRAK1 and IRAK2, leading to a downstream signaling cascade that culminates in the activation of the transcription factor NF- $\kappa$ B and the production of pro-inflammatory cytokines.

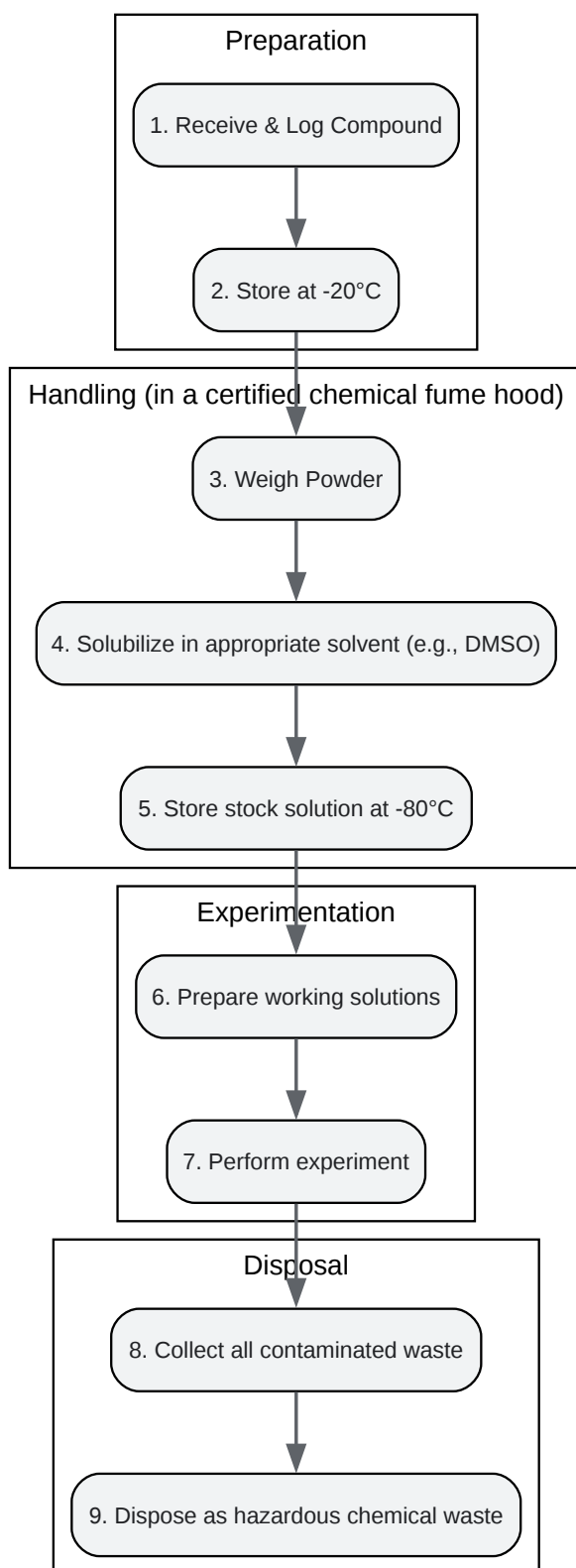


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Caption: IRAK4 signaling pathway and the inhibitory action of **Irak4-IN-17**.

## Experimental Workflow for Handling Irak4-IN-17

The following workflow provides a step-by-step guide for the safe handling and use of **Irak4-IN-17** in a laboratory setting.



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Caption: Step-by-step workflow for handling **Irak4-IN-17** in the laboratory.

## Personal Protective Equipment (PPE)

Due to the potent nature of **Irak4-IN-17** and the lack of a specific SDS, a cautious approach to personal protection is mandatory. The following PPE should be worn at all times when handling this compound:

- **Gloves:** Nitrile or other chemically resistant gloves. Double gloving is recommended when handling the solid compound or concentrated solutions.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A fully buttoned lab coat.
- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood (not recommended), a NIOSH-approved respirator with a particulate filter is required. All weighing of the powder should be performed in a fume hood or a balance enclosure with appropriate exhaust.

## Operational Plan: Step-by-Step Guidance

### Receiving and Storage

- **Receiving:** Upon receipt, visually inspect the container for any damage or leaks.
- **Logging:** Log the compound into your laboratory's chemical inventory system.
- **Storage of Solid:** Store the unopened container in a desiccator at -20°C. The storage area should be clearly labeled as containing a potent compound.

### Preparation of Stock Solution

All handling of the solid compound must be performed in a certified chemical fume hood.

- **Pre-weighing:** Allow the container to equilibrate to room temperature in a desiccator before opening to prevent condensation.
- **Weighing:** Carefully weigh the desired amount of **Irak4-IN-17** powder using an analytical balance inside the fume hood. Use appropriate weighing paper or a tared vial.

- **Solubilization:** Add the appropriate solvent (e.g., high-purity DMSO) to the vial containing the weighed powder. Cap the vial tightly and vortex until the solid is completely dissolved. Gentle warming or sonication may be required, but refer to the supplier's datasheet for stability information.
- **Labeling:** Clearly label the stock solution container with the compound name, concentration, solvent, date of preparation, and your initials.
- **Storage of Stock Solution:** Store the stock solution in small aliquots at -80°C to minimize freeze-thaw cycles.

## Preparation of Working Solutions

- **Dilution:** Prepare working solutions by diluting the stock solution with the appropriate cell culture medium or buffer immediately before use.
- **Mixing:** Ensure thorough mixing of the working solution.

## Disposal Plan

All materials contaminated with **Irak4-IN-17** must be disposed of as hazardous chemical waste.

- **Waste Collection:**
  - **Solid Waste:** Collect all contaminated solid waste, including weighing paper, pipette tips, gloves, and any empty vials, in a dedicated, clearly labeled hazardous waste bag or container.
  - **Liquid Waste:** Collect all unused solutions and contaminated media in a dedicated, sealed, and clearly labeled hazardous liquid waste container. The container must be compatible with the solvents used.
- **Labeling:** Label all waste containers with "Hazardous Waste," the full chemical name "**Irak4-IN-17**," and the approximate concentration and volume.
- **Storage of Waste:** Store hazardous waste in a designated satellite accumulation area away from incompatible materials.



- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not pour any solutions containing **Irak4-IN-17** down the drain.

By adhering to these safety and handling protocols, researchers can minimize their risk of exposure and ensure the safe and effective use of **Irak4-IN-17** in their experiments. Always consult your institution's specific safety guidelines and the supplier's documentation for the most current and comprehensive information.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
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